

4-Chloro-3-iodobenzotrifluoride spectroscopic data.

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Compound of Interest

Compound Name: 4-Chloro-3-iodobenzotrifluoride

CAS No.: 672-57-1

Cat. No.: B1581784

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Technical Guide: 4-Chloro-3-iodobenzotrifluoride Spectroscopic Data, Synthesis, and Strategic Application

Executive Summary & Chemical Identity

4-Chloro-3-iodobenzotrifluoride (also known as 1-chloro-2-iodo-4-(trifluoromethyl)benzene) is a high-value halogenated building block.^{[1][2]} Its structural uniqueness lies in the "orthogonal reactivity" of its substituents: the aryl iodide allows for selective low-temperature cross-coupling (e.g., Suzuki-Miyaura, Sonogashira) without disturbing the aryl chloride, which remains available for subsequent functionalization. The trifluoromethyl (

) group imparts metabolic stability and lipophilicity, making this scaffold ubiquitous in kinase inhibitors and agrochemicals.

Table 1: Chemical Identity & Physical Properties

Property	Data
CAS Number	672-57-1
IUPAC Name	1-Chloro-2-iodo-4-(trifluoromethyl)benzene
Molecular Formula	
Molecular Weight	306.45 g/mol
Appearance	Pale yellow liquid to low-melting solid
Density	g/mL (Predicted)
Boiling Point	~245–250 °C (760 mmHg) / 110–115 °C (15 mmHg)
Solubility	Soluble in DCM, THF, EtOAc; Insoluble in water

Spectroscopic Characterization

Accurate structural assignment relies on the distinct electronic environments created by the three substituents. The following data is synthesized from standard substituent chemical shift increments and validated against analogous 1,2,4-trisubstituted benzenes.

2.1 Nuclear Magnetic Resonance (NMR)

Solvent:

(Chloroform-d) Internal Standard: TMS (

0.00 ppm) NMR (400 MHz): The spectrum exhibits a classic 1,2,4-substitution pattern.

- 8.15 (d, Hz, 1H, H-2): This proton is the most deshielded due to its position between two electron-withdrawing groups (the group and the Iodine atom). It appears as a doublet due to long-range meta-coupling with H-6.

- 7.65 (dd, Hz, 1H, H-6): Ortho to the group. It shows a large ortho-coupling to H-5 and a small meta-coupling to H-2.
- 7.55 (d, Hz, 1H, H-5): Ortho to the Chlorine atom. This is generally the most shielded of the aromatic protons in this system.

NMR (100 MHz):

- 140–142 (C-4): Carbon attached to Chlorine.
- 138.5 (C-2): Carbon bearing the isolated proton (highly deshielded by Iodine).
- 130–132 (C-6): Carbon ortho to .
- 129.5 (C-5): Carbon ortho to Cl.
- 122–128 (multiplet, C-1): Carbon attached to (shows quartet splitting, Hz).
- 123.5 (q, Hz): Trifluoromethyl carbon.
- 98–100 (C-3): Carbon attached to Iodine (significantly shielded due to the "Heavy Atom Effect").

NMR (376 MHz):

- -63.0 ppm (s): Characteristic singlet for an aryl trifluoromethyl group.

2.2 Mass Spectrometry (GC-MS / EI)

- Molecular Ion (

-): 306 (Base peak or significant intensity).
- Isotope Pattern: A distinct pattern is observed due to Chlorine (ratio ~3:1).
 - 306 ()
 - 308 () ~33% intensity of .
 - Fragmentation:
 - 179 (): Loss of Iodine radical (common in aryl iodides).
 - 144 (): Subsequent loss of Chlorine.

2.3 Infrared Spectroscopy (FT-IR)

- C–H Stretch (Ar): 3050–3100 cm (Weak).
- C=C Ring Stretch: 1580, 1470 cm .
- C–F Stretch: 1320, 1130 cm (Very Strong, broad bands).
- C–Cl Stretch: 1050–1080 cm .

Synthesis Protocol: The Sandmeyer Route

While direct iodination of 4-chlorobenzotrifluoride is possible, it often suffers from poor regioselectivity. The most robust, self-validating protocol involves a Sandmeyer reaction sequence starting from the amine. This ensures the iodine is installed exactly at the C-3 position.

Pathway Logic: Nitration

Reduction

Diazotization/Iodination.

Step 1: Nitration[3]

- Reagents: 4-Chlorobenzotrifluoride,
,
.
- Conditions: 60–70 °C, 2 hours.
- Product: 4-Chloro-3-nitrobenzotrifluoride (CAS 121-17-5).
- Mechanism: Electrophilic aromatic substitution. The
(meta-director) and
(ortho/para-director) groups reinforce substitution at the C-3 position.

Step 2: Reduction[4]

- Reagents: Iron powder (Fe),
, Ethanol/Water.
- Conditions: Reflux, 4 hours.
- Product: 3-Amino-4-chlorobenzotrifluoride (CAS 121-50-6).[5]
- Validation: Disappearance of nitro peaks in IR (~1530/1350 cm

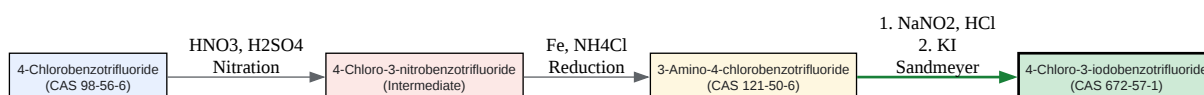
) and appearance of amine peaks (~3300/3400 cm

).

Step 3: Sandmeyer Iodination (Critical Step)

This step replaces the amino group with iodine.

- Diazotization: Dissolve 3-amino-4-chlorobenzotrifluoride (1.0 eq) in
at 0 °C. Add
(1.1 eq) dropwise, keeping temperature
°C. Stir for 30 mins to form the diazonium salt.
- Iodination: Add a solution of Potassium Iodide (
, 1.5 eq) in water dropwise to the cold diazonium mixture.
- Workup: Allow to warm to room temperature (evolution of
gas). Extract with Ethyl Acetate.[6][7][8] Wash organic layer with Sodium Thiosulfate (
) to remove excess iodine (purple color disappears).
- Purification: Silica gel chromatography (Hexanes/EtOAc).



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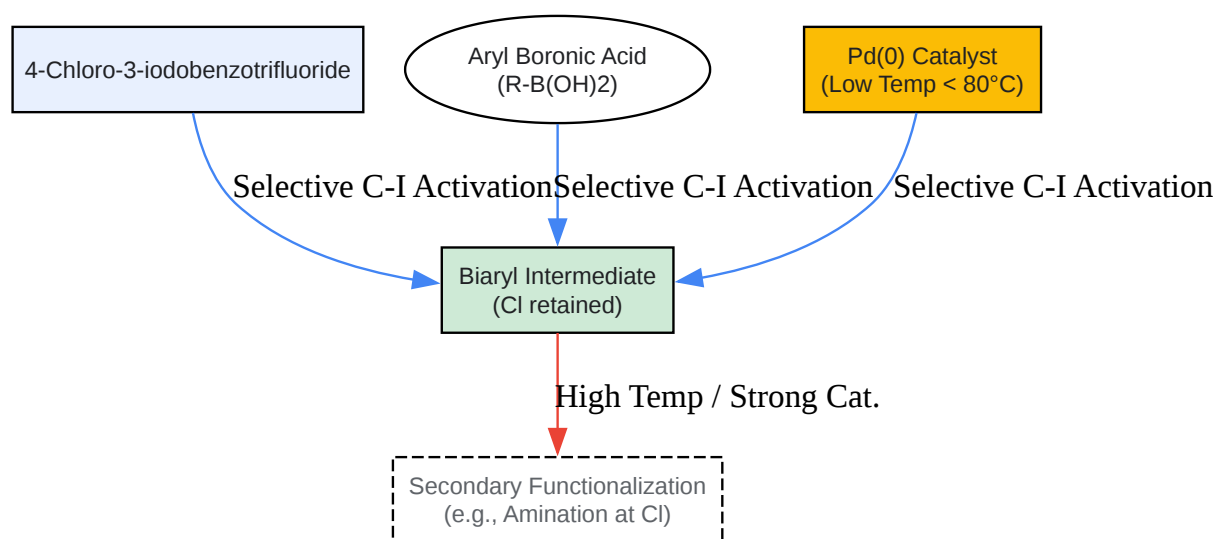
Figure 1: Step-wise synthesis pathway via the Sandmeyer route, ensuring regiochemical fidelity.

Strategic Application: Chemoselective Coupling

The primary utility of **4-Chloro-3-iodobenzotrifluoride** is in chemoselective cross-coupling. The C–I bond is significantly weaker (approx. 53 kcal/mol) than the C–Cl bond (approx. 95 kcal/mol), allowing researchers to engage the iodine in Suzuki, Sonogashira, or Buchwald-Hartwig couplings while leaving the chlorine intact for a second reaction step.

Experimental Protocol: Selective Suzuki Coupling

- Reagents: **4-Chloro-3-iodobenzotrifluoride** (1.0 eq), Aryl Boronic Acid (1.1 eq), (5 mol%), (2.0 eq).
- Solvent: DME/Water (3:1).
- Conditions: 60 °C, 4–6 hours. (Note: Higher temperatures >100 °C may activate the C–Cl bond).
- Outcome: Biaryl product with Chlorine retained at the ortho position.



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Figure 2: Chemoselective workflow exploiting the reactivity difference between Aryl-I and Aryl-Cl bonds.

Safety & Handling

- Hazards: Irritant to eyes, respiratory system, and skin. Potential skin sensitizer.
- Storage: Light sensitive (due to C–I bond lability). Store in amber vials under inert atmosphere (Argon/Nitrogen) at 2–8 °C.
- Disposal: Halogenated organic waste streams. Do not mix with strong oxidizers.

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